

Application Notes and Protocols: 4-Hydroxy-3-nitrobenzyl alcohol as a Synthetic Reagent

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Compound of Interest

Compound Name: 4-Hydroxy-3-nitrobenzyl alcohol

Cat. No.: B1295448

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This document provides detailed application notes and protocols for the use of **4-hydroxy-3-nitrobenzyl alcohol** as a versatile synthetic reagent. Its unique structure, featuring a photolabile nitrobenzyl group and two reactive hydroxyl groups, makes it a valuable tool in various synthetic applications, particularly in the development of photocleavable linkers for bioconjugation and solid-phase synthesis.

Chemical and Physical Properties

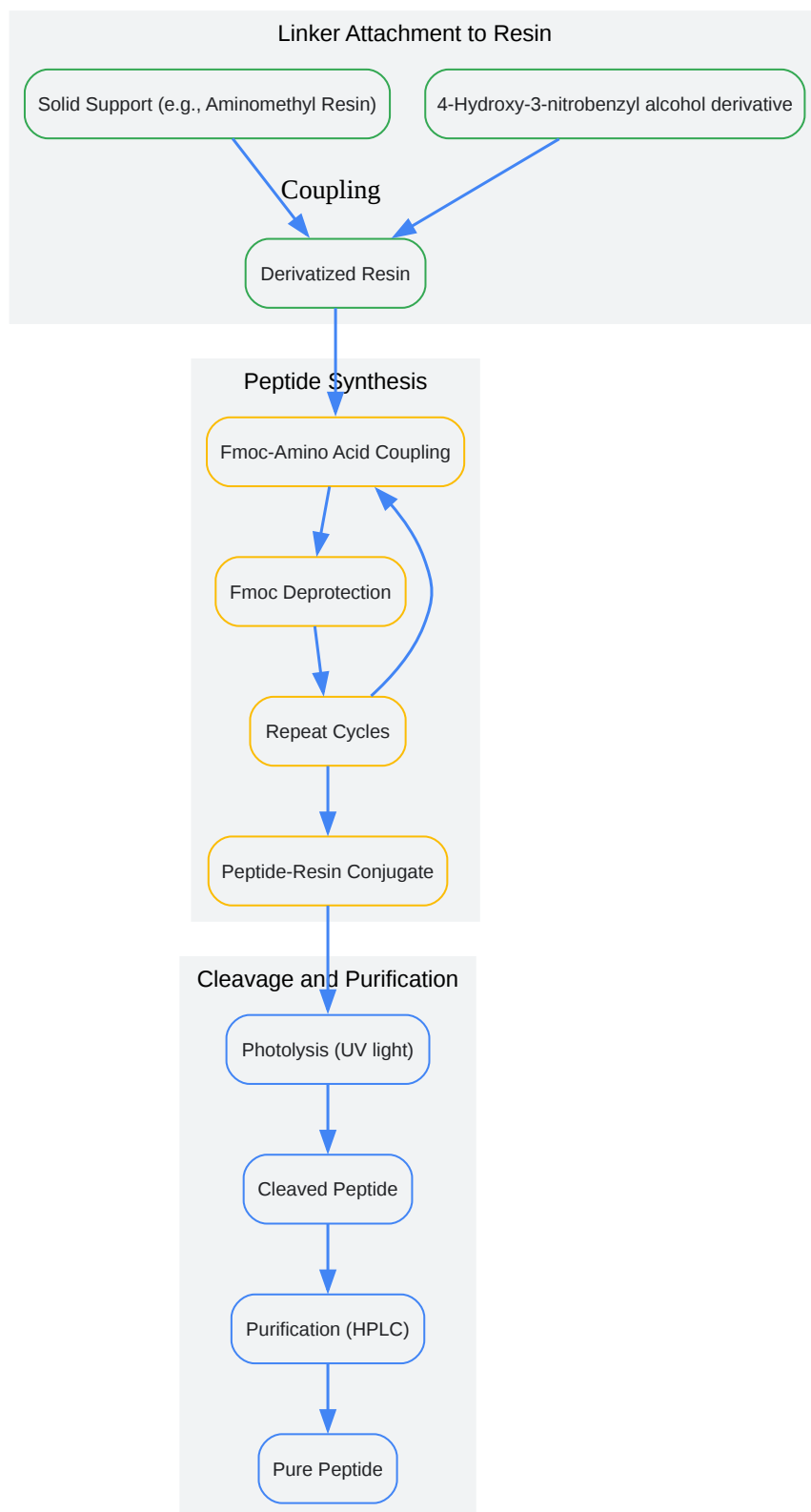
4-Hydroxy-3-nitrobenzyl alcohol, also known as 4-(hydroxymethyl)-2-nitrophenol, possesses the following properties:

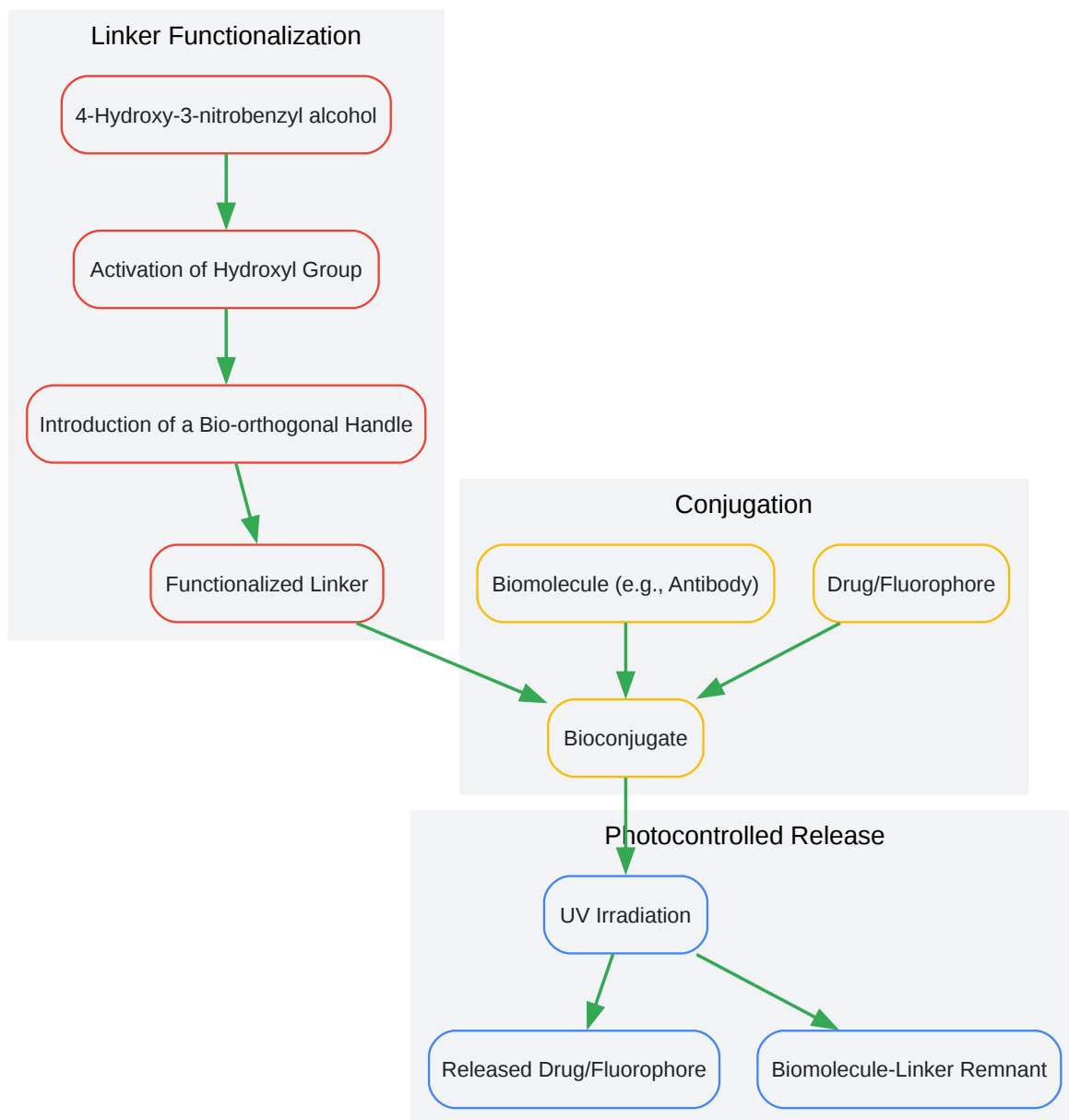
Property	Value	Reference(s)
CAS Number	41833-13-0	[1] [2] [3]
Molecular Formula	C ₇ H ₇ NO ₄	[1] [2]
Molecular Weight	169.13 g/mol	[1] [2]
Appearance	Long yellow needles	[4]
Melting Point	94-98 °C	[2]
Boiling Point	341.3±27.0 °C at 760 mmHg	[2]
Density	1.5±0.1 g/cm ³	[2]
Purity	≥97%	[1]

Synthesis of 4-Hydroxy-3-nitrobenzyl alcohol

This protocol describes the synthesis of **4-hydroxy-3-nitrobenzyl alcohol** from 2-nitrophenol.

Reaction Scheme:





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References

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